

# 2,3-Dichloro-5-(chloromethyl)pyridine chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dichloro-5-(chloromethyl)pyridine

Cat. No.: B1311800

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## An In-depth Technical Guide to 2,3-Dichloro-5-(chloromethyl)pyridine

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and available technical data for **2,3-Dichloro-5-(chloromethyl)pyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and agrochemical synthesis. While in-depth experimental data for this specific compound is limited in publicly accessible literature, this guide contextualizes its significance as a chemical intermediate and outlines a relevant synthetic pathway.

## Chemical Structure and IUPAC Name

**2,3-Dichloro-5-(chloromethyl)pyridine** is a halogenated pyridine derivative. The pyridine ring is substituted with two chlorine atoms at the 2nd and 3rd positions, and a chloromethyl group at the 5th position.

The systematic IUPAC (International Union of Pure and Applied Chemistry) name for this compound is **2,3-dichloro-5-(chloromethyl)pyridine**.<sup>[1]</sup>

Chemical Structure:

(A 2D representation of the chemical structure)

## Physicochemical and Identification Data

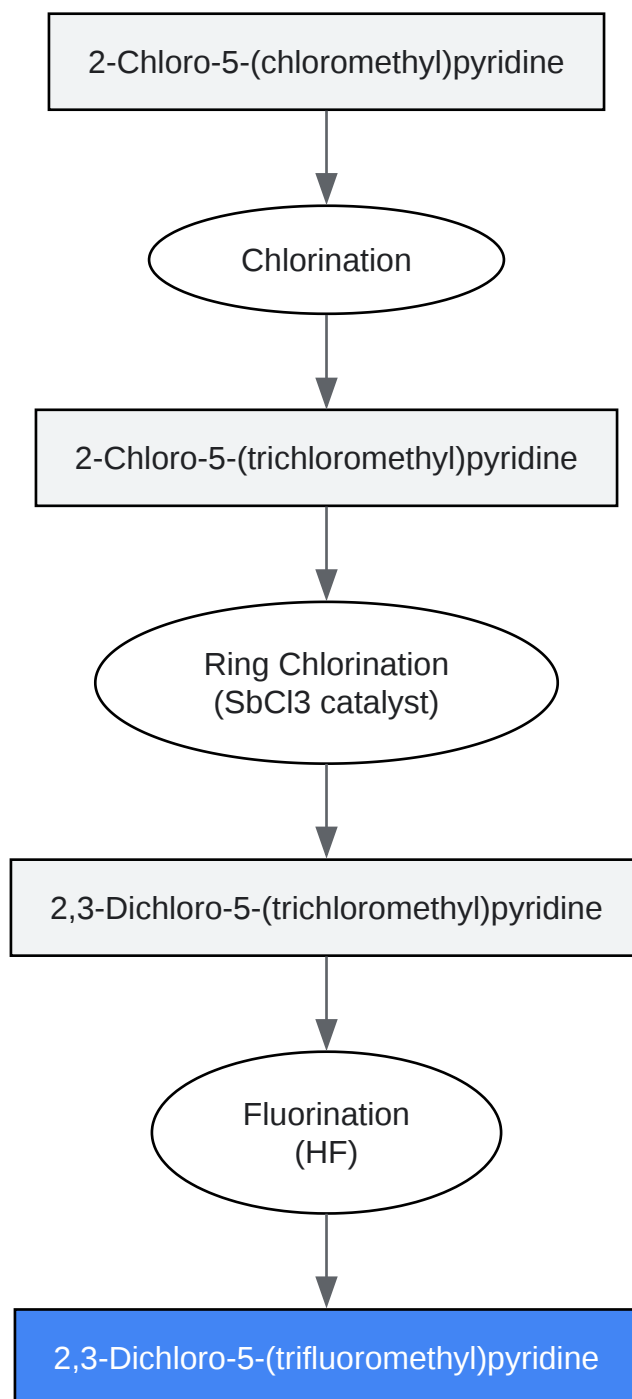
Detailed experimental physicochemical data for **2,3-Dichloro-5-(chloromethyl)pyridine** is not widely reported. However, key identification and basic molecular properties have been compiled in the table below. Much of the available literature rapidly transitions to its role as a precursor in more complex syntheses.[\[2\]](#)[\[3\]](#)

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>3</sub> N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	196.46 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	54127-31-0	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to pale yellow liquid or solid	<a href="#">[1]</a>
Solubility	Soluble in organic solvents	<a href="#">[1]</a>
SMILES	<chem>C(Cl)C=1C=C(Cl)C(Cl)=NC1</chem>	<a href="#">[1]</a>
InChI Key	XJCSQVBPRZIYPY-UHFFFAOYSA-N	<a href="#">[1]</a>

## Role in Chemical Synthesis

**2,3-Dichloro-5-(chloromethyl)pyridine** is a valuable intermediate in the synthesis of various agrochemicals.[\[1\]](#) It is often utilized as a building block for more complex molecules, particularly in the production of pesticides. A notable synthetic pathway involves its precursor, 2-chloro-5-(chloromethyl)pyridine, in the multi-step synthesis of 2,3-dichloro-5-(trifluoromethyl)pyridine, a key intermediate for several commercial crop-protection products.[\[2\]](#)[\[3\]](#)[\[7\]](#)

The following diagram illustrates a key synthetic pathway involving the precursor to **2,3-Dichloro-5-(chloromethyl)pyridine**, leading to the formation of 2,3-dichloro-5-(trifluoromethyl)pyridine.



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- To cite this document: BenchChem. [2,3-Dichloro-5-(chloromethyl)pyridine chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311800#2-3-dichloro-5-chloromethyl-pyridine-chemical-structure-and-iupac-name]

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